Application Note & Protocol: Preparation of Dibutoxydibutylstannane Stock Solutions for Research Applications

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Compound of Interest

Compound Name:	*Dibutoxydibutylstannane*
CAS No.:	*3349-36-8*
Cat. No.:	*B1591399*

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Abstract: This document provides a comprehensive guide for the preparation of stock solutions of **Dibutoxydibutylstannane** (CAS 3349-36-8), an organotin compound used in various research and industrial applications. The protocol emphasizes safety, accuracy, and stability, providing a self-validating system for researchers, scientists, and drug development professionals. The causality behind experimental choices, such as solvent selection and handling procedures, is explained to ensure robust and reproducible results.

Compound Profile & Physicochemical Properties

Dibutoxydibutylstannane is a dialkoxide derivative of an organotin compound. Like many organotin alkoxides, it is sensitive to moisture and requires careful handling to prevent hydrolysis.[1] Understanding its fundamental properties is critical for accurate solution preparation and storage.

Table 1: Physicochemical Properties of **Dibutoxydibutylstannane**

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Property	Value	Source
CAS Number	3349-36-8	[2][3]
Molecular Formula	$C_{16}H_{36}O_2Sn$	[2][3]
Molecular Weight	379.17 g/mol	[2][3]
Appearance	Liquid	[3]
Density	1.11 - 1.122 g/cm³	[2][3]
Refractive Index	n20/D 1.474 (lit.)	[3]
Flash Point	105 °F (40.6 °C)	[3]

1.1. Solubility & Stability

Solubility: **Dibutoxydibutylstannane** is an organometallic compound that is generally soluble in common organic solvents.[4] Trialkyltin oxides, which are structurally related, are readily soluble in organic solvents.[4] While specific quantitative solubility data is not widely published, its structure suggests good solubility in solvents like methanol, ethanol, toluene, and other non-polar to moderately polar aprotic solvents.[5][6] Due to its susceptibility to hydrolysis, anhydrous solvents are strongly recommended.

Stability and Hydrolysis: The tin-alkoxide (Sn-O-C) bond is the most reactive site in **Dibutoxydibutylstannane**. This bond is susceptible to cleavage by water (hydrolysis), which leads to the formation of organotin oxides or hydroxides.[1][7] This process is often irreversible and will alter the concentration and chemical nature of your stock solution.[4][8] Therefore, all handling must be performed under conditions that minimize atmospheric moisture. Storing the compound and its solutions under an inert gas (e.g., argon or nitrogen) is a best practice.[9]

Critical Safety & Handling Precautions

Organotin compounds, as a class, are toxic and require stringent safety measures.[10] Always consult the most current Safety Data Sheet (SDS) from your supplier before beginning any work.[9][11][12]

- Engineering Controls: All weighing, handling, and solution preparation must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[9][13]

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- Personal Protective Equipment (PPE):
  - Gloves: Wear chemically resistant gloves (e.g., nitrile). Change gloves immediately if contamination occurs.[9][10]
  - Eye Protection: Chemical safety goggles or a face shield are mandatory.[11][13]
  - Lab Coat: A flame-resistant lab coat should be worn to protect from splashes.[10]
- First Aid:
  - Skin Contact: Immediately remove contaminated clothing and rinse the affected skin area with copious amounts of water.[9][13]
  - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding eyelids open.[13]
  - Inhalation: Move the individual to fresh air.[11]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water.[9]
  - In all cases of exposure, seek immediate medical attention.[12]
- Waste Disposal: Dispose of all waste, including empty containers, contaminated PPE, and excess solutions, as hazardous chemical waste in accordance with local, state, and federal regulations.[10][11] Do not pour down the drain.[11]

Protocol for Stock Solution Preparation

This protocol describes the preparation of a 100 mM stock solution in anhydrous methanol, a common starting concentration. The procedure can be adapted for other concentrations and solvents.

3.1. Materials & Equipment

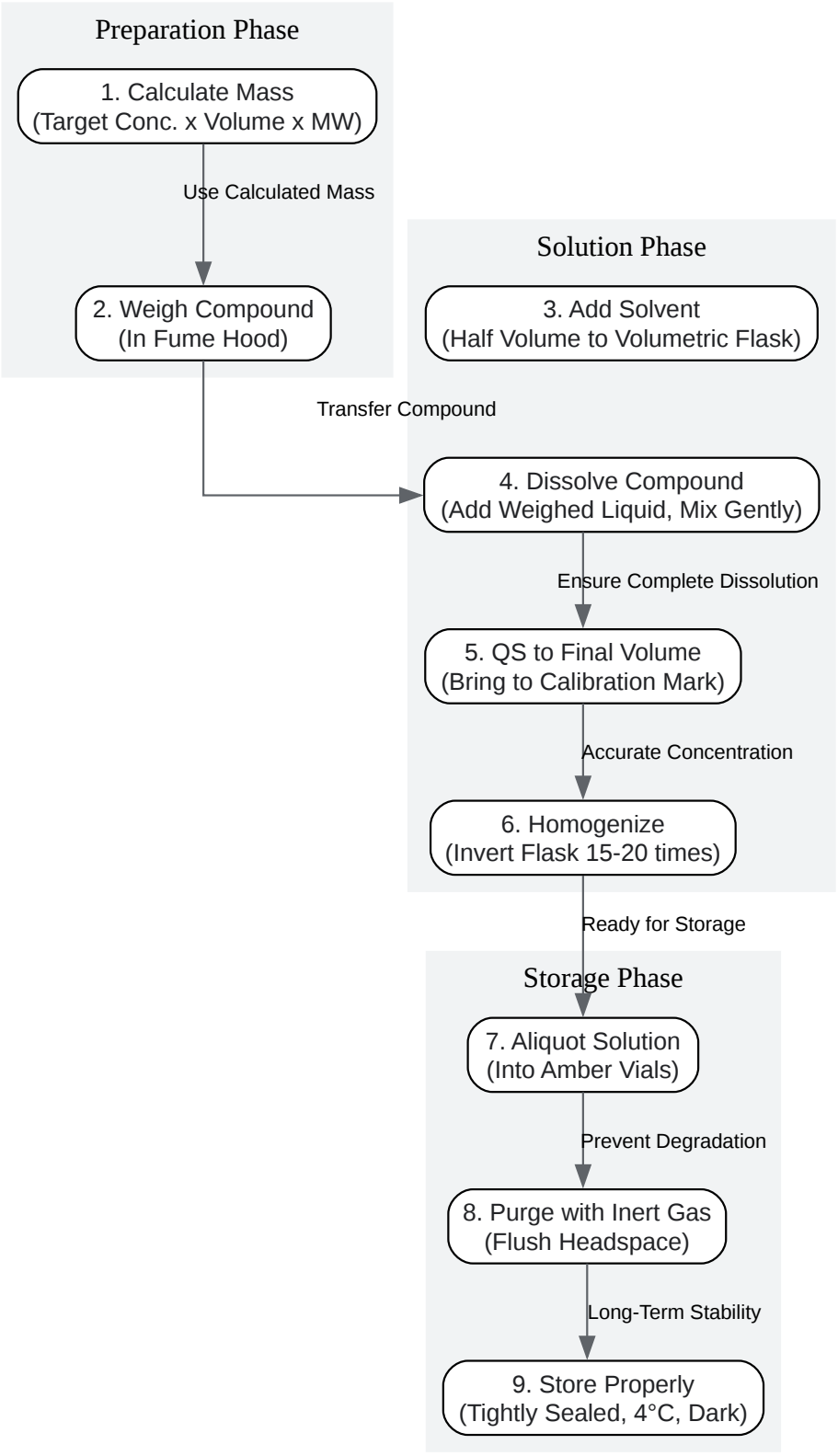
- **Dibutoxydibutylstannane** (CAS 3349-36-8)
- Anhydrous Methanol (or other suitable anhydrous solvent)

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- Class A Glass Volumetric Flasks (e.g., 10 mL, 25 mL, 50 mL) with stoppers
- Analytical Balance (readable to 0.1 mg)
- Glass Pasteur pipettes or gas-tight syringes
- Amber glass storage vials with PTFE-lined screw caps
- Inert gas source (Argon or Nitrogen)
- Standard PPE (gloves, goggles, lab coat)

3.2. Experimental Workflow Diagram

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Caption: Workflow for preparing **Dibutoxydibutylstannane** stock solution.

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3.3. Step-by-Step Methodology

Objective: Prepare 25 mL of a 100 mM **Dibutoxydibutylstannane** stock solution in anhydrous methanol.

Step 1: Calculation of Required Mass

The fundamental relationship for calculating the required mass of a liquid compound, using its density, is:

- Formula: Volume (mL) = [Target Concentration (mol/L) * Solution Volume (L) * Molecular Weight (g/mol)] / Density (g/mL)
- Calculation:
  - Target Concentration = 0.1 mol/L
  - Solution Volume = 0.025 L
  - Molecular Weight = 379.17 g/mol [2][3]
  - Density = 1.11 g/mL (use the value from your specific batch if available)[2]
  - Mass = 0.1 mol/L * 0.025 L * 379.17 g/mol = 0.9479 g
  - Volume to measure = 0.9479 g / 1.11 g/mL = 0.854 mL

Step 2: Weighing and Transfer

- Rationale: Direct weighing of the liquid ensures the highest accuracy, accounting for any density variations. This must be done in a fume hood.
- Place a clean, dry beaker or weighing boat on the analytical balance and tare it.
- Using a glass Pasteur pipette or syringe, carefully transfer approximately 0.9479 g of **Dibutoxydibutylstannane** into the tared container. Record the exact mass.
- Recalculate the required final volume based on the actual mass weighed to maintain the target 100 mM concentration, or proceed with the 25 mL volume for a concentration very

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close to 100 mM. For this protocol, we will proceed with the fixed 25 mL volume.

Step 3: Dissolution

- Rationale: Using a Class A volumetric flask is crucial for achieving high accuracy in the final concentration. Adding the compound to a partially filled flask prevents splashing and aids initial dissolution.
- Add approximately 10-12 mL of anhydrous methanol to a 25 mL Class A volumetric flask.
- Carefully transfer the weighed **Dibutoxydibutylstannane** into the volumetric flask.
- Rinse the weighing container with 2-3 small portions of anhydrous methanol, adding each rinse to the volumetric flask to ensure a complete quantitative transfer.
- Gently swirl the flask until the compound is fully dissolved. Do not sonicate unless necessary, as it can heat the solution.

Step 4: Final Volume Adjustment and Homogenization

- Once dissolved, continue adding anhydrous methanol until the bottom of the meniscus reaches the calibration mark on the neck of the flask. Use a Pasteur pipette for the final drops to avoid overshooting the mark.
- Stopper the flask securely and invert it 15-20 times to ensure the solution is completely homogeneous.

Step 5: Storage and Handling

- Rationale: Organotin solutions can degrade over time. Aliquoting prevents contamination of the entire stock with each use and minimizes exposure to air and moisture.[1] Amber vials protect against potential light-induced degradation.
- Immediately aliquot the stock solution into smaller, appropriately labeled amber glass vials with PTFE-lined caps.
- Before sealing, gently flush the headspace of each vial with an inert gas (argon or nitrogen).

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- Store the vials upright in a refrigerator at 4°C.[10]
- When using the solution, allow the vial to warm to room temperature before opening to prevent condensation of atmospheric moisture into the cold solution.

Quality Control & Best Practices

- Solvent Choice: The choice of solvent should be dictated by the experimental requirements. Always use anhydrous, high-purity (e.g., HPLC or ACS grade) solvents to minimize reactivity and contamination.
- Documentation: Label each vial clearly with the compound name, concentration, solvent, preparation date, and your initials. Maintain a detailed record in your lab notebook.
- Validation: For applications requiring high precision, the concentration of the stock solution can be verified using analytical techniques such as Gas Chromatography (GC) or by quantitative NMR (qNMR).

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